

Technical Guide: Physicochemical Properties of 3,5-Dichlorophenylhydrazine Hydrochloride

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Compound of Interest

Compound Name: 3,5-Dichlorophenylhydrazine
hydrochloride

Cat. No.: B046826

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3,5-Dichlorophenylhydrazine hydrochloride** (CAS No: 63352-99-8). The information is intended to support research, synthesis, and drug development activities where this compound is utilized as a key chemical intermediate.

Chemical Identity and Properties

3,5-Dichlorophenylhydrazine hydrochloride is a dichlorinated phenylhydrazine derivative, commonly used as a building block in the synthesis of more complex molecules, including those with potential therapeutic applications.^{[1][2]}

Table 1: General and Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₆ H ₇ Cl ₃ N ₂	[3][4]
Molecular Weight	213.49 g/mol	[1][3][4][5]
Appearance	White to cream or light yellow crystalline powder	[3]
Melting Point	208-210 °C (with decomposition)	[1][3][6]
Boiling Point	286.1 °C at 760 mmHg	[3][7]
Flash Point	126.8 °C	[3]
Solubility	Soluble in water	[3]
Storage	Store in a cool, dry, well-ventilated area in a tightly closed container. Keep in a dark place.	[3][7]

Note on pKa: An experimental pKa value for **3,5-Dichlorophenylhydrazine hydrochloride** is not readily available in the reviewed literature. For context, the pKa of the unsubstituted phenylhydrazine is approximately 5.21.[8] The presence of two electron-withdrawing chloro groups on the phenyl ring is expected to decrease the basicity of the hydrazine moiety, thus lowering the pKa relative to the parent compound.

Spectral Data

Detailed spectral data such as ¹H NMR, ¹³C NMR, IR, and mass spectrometry for **3,5-Dichlorophenylhydrazine hydrochloride** are not publicly available in the form of peak lists or spectra. However, commercial suppliers indicate the availability of such data upon request.

Safety and Handling

3,5-Dichlorophenylhydrazine hydrochloride is classified as harmful and an irritant. It is harmful if swallowed, inhaled, or in contact with skin, and causes skin, eye, and respiratory irritation.[1][3]

Table 2: Hazard and Safety Information

Identifier	Description	Source(s)
Hazard Class	Acute Toxicity (Oral, Dermal, Inhalation), Skin Irritation, Eye Irritation, Specific Target Organ Toxicity (Single Exposure)	[1]
Signal Word	Warning	[1]
Hazard Statements	H302, H312, H332, H315, H319, H335	[1]
Precautionary Statements	P261, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338	[1]

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a dust mask, should be worn when handling this compound.[1] Work should be conducted in a well-ventilated area.

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of this specific compound are not extensively published. However, standard methodologies for organic compounds can be applied.

Synthesis of 3,5-Dichlorophenylhydrazine Hydrochloride

A general method for the preparation of **3,5-Dichlorophenylhydrazine hydrochloride** involves the reaction of phenylhydrazine with 3,5-dichlorobenzoyl chloride. The final product is then crystallized through the addition of hydrochloric acid.[3]

Melting Point Determination

The melting point can be determined using a standard melting point apparatus. A small, dry sample is packed into a capillary tube and heated at a slow, controlled rate. The temperature range from the first appearance of liquid to the complete liquefaction of the solid is recorded.

Solubility Assessment (Qualitative)

To determine solubility in a specific solvent, a small amount of **3,5-Dichlorophenylhydrazine hydrochloride** can be added to the solvent at a controlled temperature. The mixture is agitated, and the dissolution of the solid is observed.

Spectroscopic Analysis

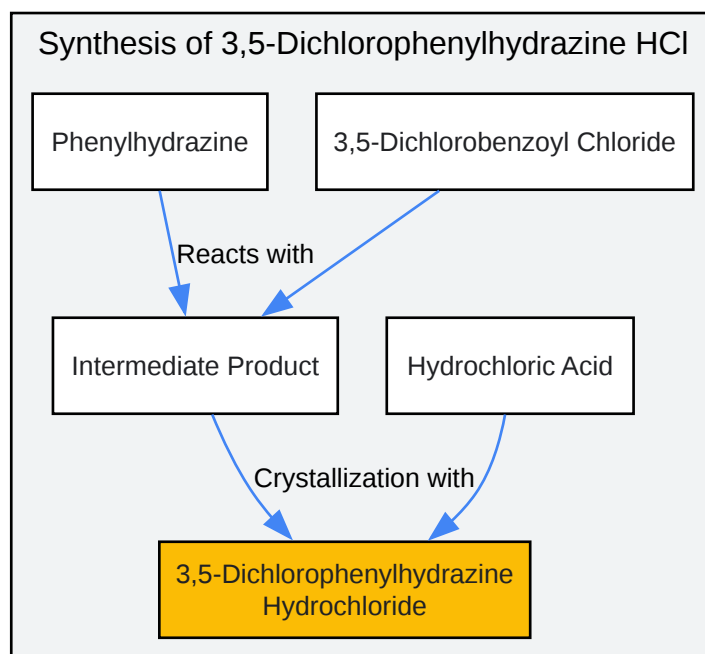
- NMR Spectroscopy: For ^1H and ^{13}C NMR analysis, the sample would be dissolved in a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O). The spectra are then acquired on an NMR spectrometer.[\[9\]](#)[\[10\]](#)
- FT-IR Spectroscopy: An infrared spectrum can be obtained by preparing a KBr pellet containing a small amount of the finely ground solid sample or by using an Attenuated Total Reflectance (ATR) accessory.[\[3\]](#)[\[4\]](#)[\[11\]](#)
- Mass Spectrometry: Mass spectral data can be obtained using techniques such as electrospray ionization (ESI) coupled with a mass analyzer. The sample is typically dissolved in a suitable volatile solvent.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Applications in Synthesis

3,5-Dichlorophenylhydrazine hydrochloride is primarily used as a reagent in organic synthesis.[\[3\]](#) A notable application is in the synthesis of 2H-benzo[b][\[3\]](#)[\[15\]](#)oxazin-3(4H)-one derivatives, which have been investigated for their potential as anti-leukemic agents.[\[15\]](#)[\[16\]](#)[\[17\]](#)

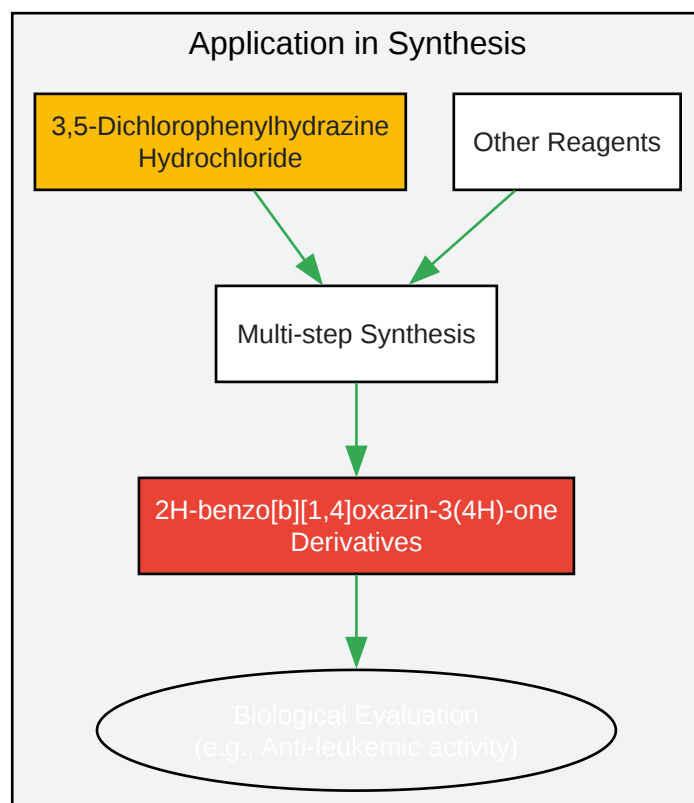
Visualized Workflow: Synthesis and Application

As no direct biological signaling pathways involving **3,5-Dichlorophenylhydrazine hydrochloride** have been identified, the following diagrams illustrate its chemical synthesis and a key synthetic application.



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Caption: Synthesis of **3,5-Dichlorophenylhydrazine Hydrochloride**.



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Caption: Synthetic application of the title compound.

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